Application Note: Synthesis of 1-Chloro-2-trifluoromethanesulfonylethane

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Compound of Interest

Compound Name:	*1-Chloro-2-trifluoromethanesulfonylethane*
CAS No.:	*18450-56-1*
Cat. No.:	*B1489766*

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Abstract & Introduction

The introduction of the trifluoromethanesulfonyl (triflyl, Tf) group is a critical strategy in medicinal chemistry for modulating lipophilicity and metabolic stability. **1-Chloro-2-trifluoromethanesulfonylethane** (CAS: 819-55-6) serves as a potent linchpin intermediate. It functions as a "masked" trifluoromethyl vinyl sulfone—a highly reactive Michael acceptor used to covalently modify cysteine residues in proteomic profiling or to introduce the triflyl moiety into heterocycles via elimination-addition sequences.

This application note details a robust, scalable synthesis of **1-Chloro-2-trifluoromethanesulfonylethane** via the nucleophilic substitution of Sodium Trifluoromethanesulfinate (Langlois Reagent) with 1-bromo-2-chloroethane. This route is selected for its operational simplicity, avoidance of odorous sulfide intermediates (required in oxidative routes), and high atom economy.

Reaction Mechanism & Strategic Logic

The synthesis relies on the ambident nucleophilicity of the trifluoromethanesulfinate anion (

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). While the anion can attack via oxygen (forming unstable sulfinates) or sulfur (forming sulfones), the use of a soft electrophile (primary alkyl bromide) in a polar aprotic solvent strongly favors S-alkylation.

Key Chemoselectivity Principle: We utilize 1-bromo-2-chloroethane as the electrophile. Since bromide is a superior leaving group (

of HBr

-9) compared to chloride (

of HCl

-7), the sulfinate nucleophile selectively displaces the bromide, leaving the chloro-handle intact for subsequent derivatization.

Visualization: Reaction Pathway

The following diagram illustrates the

mechanism and the selectivity logic.

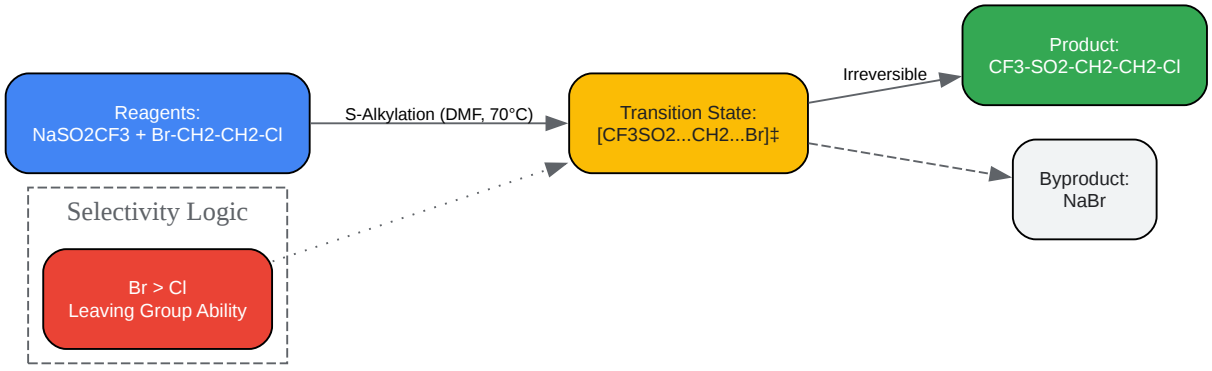

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Figure 1: Mechanistic pathway highlighting the chemoselective displacement of bromide by the triflinate anion.

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Experimental Protocol

Materials & Reagents Table

Reagent	MW (g/mol)	Equiv.	Amount	Role
Sodium Trifluoromethanesulfinate	156.06	1.0	15.6 g	Nucleophile (Langlois Reagent)
1-Bromo-2-chloroethane	143.41	1.5	21.5 g (approx 12.5 mL)	Electrophile
DMF (Anhydrous)	73.09	N/A	100 mL	Solvent
Ethyl Acetate	88.11	N/A	As needed	Extraction Solvent
Magnesium Sulfate	120.37	N/A	As needed	Drying Agent

Step-by-Step Procedure

Step 1: Reaction Assembly

- Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Flame-dry the apparatus under vacuum and backfill with nitrogen (or argon) to ensure an inert atmosphere.
- Charge the flask with Sodium Trifluoromethanesulfinate (15.6 g, 100 mmol).
- Add anhydrous DMF (100 mL) via syringe. Stir until the solid is mostly suspended/dissolved.
    - Note: The Langlois reagent is hygroscopic; handle quickly or in a glovebox if high precision is required.

Step 2: Addition of Electrophile

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- Add 1-Bromo-2-chloroethane (21.5 g, 150 mmol) dropwise to the stirring mixture at room temperature.
    - Technical Insight: A 1.5 equivalent excess of the alkyl halide drives the reaction to completion and compensates for any minor hydrolysis or volatility losses.

Step 3: Reaction Execution

- Place the flask in a pre-heated oil bath at 70 °C.
- Stir vigorously for 12–16 hours.
- Monitoring: Monitor reaction progress via TLC (SiO2, 20% EtOAc/Hexanes) or

  F NMR. The disappearance of the sulfinate signal (

  -87 ppm) and appearance of the sulfone product (

  -78 ppm range) indicates completion.

Step 4: Workup

- Cool the reaction mixture to room temperature.
- Pour the mixture into ice-cold water (300 mL) to quench the reaction and dissolve inorganic salts (NaBr).
- Extract the aqueous mixture with Ethyl Acetate (3 x 100 mL).
    - Alternative: Diethyl ether can be used if a more volatile solvent is preferred for easier concentration.
- Combine the organic layers and wash sequentially with:
    - Water (2 x 100 mL) to remove residual DMF.
    - Brine (1 x 100 mL).
- Dry the organic phase over anhydrous

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, filter, and concentrate under reduced pressure (rotary evaporator).

Step 5: Purification

- The crude residue is typically a pale yellow oil or low-melting solid.
- Purification: If necessary, purify via flash column chromatography on silica gel.
  - Eluent: Gradient of 0%

    20% Ethyl Acetate in Hexanes.
- Yield Expectation: 75–85%.

Safety & Handling

- Alkylating Hazard: Both the starting material (1-bromo-2-chloroethane) and the product are alkylating agents. They can react with DNA and proteins. Double-gloving (nitrile) and the use of a fume hood are mandatory.
- Vesicant Potential: While sulfones are generally less vesicant than their sulfide counterparts (mustards), the 2-chloroethyl moiety retains potential blistering activity. Avoid all skin contact.
- Waste Disposal: Aqueous waste containing DMF and halides must be disposed of in the halogenated organic solvent waste stream.

Characterization Data (Expected)

To validate the synthesis, compare the isolated product against these expected spectral parameters:

- H NMR (400 MHz,

  ):

  3.95 (t,

  = 6.5 Hz, 2H,

  -Cl), 3.55 (t,

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= 6.5 Hz, 2H,

-SO

).

- Note: The methylene adjacent to the strongly electron-withdrawing sulfone/CF3 group will be significantly deshielded.

- F NMR (376 MHz,

  ):

  -78.5 (s, 3F,

).

- MS (EI/ESI): Molecular ion

  calc. for

  : 196.96.

References

- Langlois Reagent Overview: Langlois, B. R.; Laurent, E.; Roidot, N. "Trifluoromethylation of aromatic compounds with sodium trifluoromethanesulfinate under oxidative conditions." Tetrahedron Lett.1991, 32, 7525. Link

- General Sulfone Synthesis: Trost, B. M.; Curran, D. P. "Chemoselectivity in the reaction of alkyl halides with sodium benzenesulfinate." Tetrahedron Lett.1981, 22, 1287. Link

- Trifluoromethyl Sulfone Reactivity: Hendrickson, J. B.; Bair, K. W. "Triflones. 1. Synthesis and properties of trifluoromethyl sulfones." J. Org. Chem.1977, 42, 3875. Link

- Langlois Reagent Properties: Sigma-Aldrich Product Sheet, "Sodium trifluoromethanesulfinate." Link

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